

# Spectroscopic data of 3-(2-Thienyl)acrylic acid

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## Compound of Interest

Compound Name: 3-(2-Thienyl)acrylic acid

CAS No.: 1124-65-8

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## An In-Depth Technical Guide to the Spectroscopic Data of 3-(2-Thienyl)acrylic Acid

### Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **3-(2-Thienyl)acrylic acid** (Thiophene-2-acrylic acid), a key intermediate in pharmaceutical and materials science. Aimed at researchers and development professionals, this document synthesizes data from Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS) to provide a detailed structural characterization. By explaining the causality behind spectral features and outlining validated experimental protocols, this guide serves as an authoritative reference for the identification, purity assessment, and structural elucidation of this compound.

### Molecular Structure and Spectroscopic Implications

**3-(2-Thienyl)acrylic acid**, with the chemical formula  $C_7H_6O_2S$  and a molecular weight of 154.19 g/mol, possesses a unique molecular architecture that dictates its spectroscopic signature.<sup>[1]</sup> The structure consists of a thiophene ring linked at the 2-position to a propenoic acid moiety. The molecule exists predominantly as the (E)-isomer (trans-configuration) due to steric hindrance, which is a critical factor in its NMR spectrum.<sup>[1]</sup>

The key structural features influencing its spectroscopic analysis are:

- **Aromatic Thiophene Ring:** Gives rise to characteristic signals in both NMR and IR spectroscopy.
- **$\alpha,\beta$ -Unsaturated Carboxylic Acid:** The conjugation between the C=C double bond and the C=O group shifts their respective IR stretching frequencies. This system also contains a labile acidic proton.
- **Alkene Group:** The vinylic protons have distinct chemical shifts and a large coupling constant in  $^1\text{H}$  NMR, confirming the trans geometry.

These functional groups provide a robust framework for unambiguous characterization through the complementary techniques discussed herein.

Caption: Molecular structure of **3-(2-Thienyl)acrylic acid** with atom numbering for NMR analysis.

## Infrared (IR) Spectroscopy Analysis

### Fundamental Principles & Causality

Infrared spectroscopy probes the vibrational modes of a molecule. Specific functional groups absorb infrared radiation at characteristic frequencies, causing the bonds to stretch or bend. For **3-(2-thienyl)acrylic acid**, the most prominent features arise from the carboxylic acid O-H and C=O bonds, the C=C double bonds of the acrylate and thiophene moieties, and the C-H bonds of the aromatic ring. The conjugation in the  $\alpha,\beta$ -unsaturated system is expected to lower the frequency of the C=O and C=C stretching vibrations compared to their non-conjugated counterparts.

## Experimental Protocol: Attenuated Total Reflectance (ATR)

Attenuated Total Reflectance (ATR) is a preferred method for solid samples as it requires minimal sample preparation.

- **Instrument Preparation:** Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent-moistened swab (e.g., isopropanol) and allowing it to dry completely.
- **Background Scan:** Record a background spectrum of the empty ATR stage to account for atmospheric CO<sub>2</sub> and H<sub>2</sub>O, as well as any intrinsic absorbance from the crystal.
- **Sample Application:** Place a small amount (1-2 mg) of the solid **3-(2-thienyl)acrylic acid** powder onto the center of the ATR crystal.
- **Pressure Application:** Lower the press arm to apply consistent pressure, ensuring intimate contact between the sample and the crystal. The use of a torque-limited press is crucial for reproducibility.
- **Data Acquisition:** Collect the sample spectrum. Typically, 16 to 32 scans are co-added at a resolution of 4 cm<sup>-1</sup> over a range of 4000–400 cm<sup>-1</sup>.
- **Data Processing:** The resulting spectrum is automatically ratioed against the background spectrum and displayed in terms of absorbance or transmittance. Perform a baseline correction if necessary.

## Data Interpretation and Summary

The IR spectrum of **3-(2-thienyl)acrylic acid** is characterized by several key absorption bands that confirm its structure.

| Wavenumber (cm <sup>-1</sup> ) | Intensity     | Vibrational Assignment        | Rationale                                                                                                                                     |
|--------------------------------|---------------|-------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------|
| ~3100–2500                     | Broad, Strong | O-H stretch (Carboxylic Acid) | The extreme broadness is due to strong intermolecular hydrogen bonding characteristic of carboxylic acid dimers in the solid state.[2]        |
| ~1700–1680                     | Strong, Sharp | C=O stretch (Conjugated Acid) | The frequency is lowered from the typical ~1720 cm <sup>-1</sup> due to conjugation with the C=C bond, which delocalizes electron density.[2] |
| ~1625                          | Medium        | C=C stretch (Alkene)          | Corresponds to the stretching of the vinylic double bond.                                                                                     |
| ~1520 & ~1420                  | Medium        | C=C stretch (Thiophene Ring)  | Aromatic ring stretching vibrations are characteristic of the thiophene moiety.                                                               |
| ~1300                          | Medium        | C-O stretch / O-H bend        | In-plane bending of the O-H group and stretching of the C-O single bond, often coupled.                                                       |
| ~980                           | Strong        | =C-H bend (trans-Alkene)      | Strong out-of-plane bending (wag) is highly characteristic of a trans-disubstituted alkene.                                                   |

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|             |        |                           |                                                                                                     |
|-------------|--------|---------------------------|-----------------------------------------------------------------------------------------------------|
| ~850 & ~720 | Strong | C-H bend (Thiophene Ring) | Out-of-plane C-H bending vibrations are dependent on the substitution pattern of the aromatic ring. |
|-------------|--------|---------------------------|-----------------------------------------------------------------------------------------------------|

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## Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

### Fundamental Principles & Causality

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.  $^1\text{H}$  NMR reveals the number of different types of protons, their electronic environment, and their proximity to other protons.  $^{13}\text{C}$  NMR shows the number of unique carbon atoms and their functional group type. For **3-(2-thienyl)acrylic acid**, the key diagnostic features are the signals from the three thiophene protons and the two vinylic protons, whose coupling constant definitively establishes the alkene stereochemistry.

### Experimental Protocol: $^1\text{H}$ and $^{13}\text{C}$ NMR

- Sample Preparation: Accurately weigh approximately 5-10 mg of **3-(2-thienyl)acrylic acid** and dissolve it in ~0.6 mL of a deuterated solvent (e.g., DMSO- $\text{d}_6$  or  $\text{CDCl}_3$ ) in a standard 5 mm NMR tube. DMSO- $\text{d}_6$  is often preferred for carboxylic acids to ensure the observation of the acidic proton.
- Instrument Setup: Place the NMR tube in the spectrometer. The instrument is tuned and locked onto the deuterium signal of the solvent. Shimming is performed to optimize the magnetic field homogeneity.
- $^1\text{H}$  NMR Acquisition:
  - Acquire a standard one-dimensional proton spectrum.
  - Typical parameters include a  $30^\circ$  or  $45^\circ$  pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds.
  - Co-add 8 to 16 scans to achieve an adequate signal-to-noise ratio.

- $^{13}\text{C}$  NMR Acquisition:
  - Acquire a proton-decoupled  $^{13}\text{C}$  spectrum. This is a time-intensive experiment due to the low natural abundance of  $^{13}\text{C}$  and its smaller gyromagnetic ratio.
  - Typical parameters include a  $45^\circ$  pulse angle, a longer relaxation delay (e.g., 2-5 seconds), and broadband proton decoupling.
  - Several hundred to several thousand scans may be required.
- Data Processing: Apply a Fourier transform to the acquired free induction decays (FIDs). Phase and baseline correct the resulting spectra. Integrate the  $^1\text{H}$  NMR signals and reference the chemical shifts to the residual solvent peak or tetramethylsilane (TMS).

## $^1\text{H}$ NMR Data Interpretation

The  $^1\text{H}$  NMR spectrum is expected to show five distinct signals in the aromatic/vinylic region and one broad signal for the carboxylic acid proton.

| Labeled Proton | Predicted Chemical Shift ( $\delta$ , ppm) | Multiplicity             | Coupling Constant (J, Hz) | Integration | Rationale                                                                                                                                                                  |
|----------------|--------------------------------------------|--------------------------|---------------------------|-------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| H- $\alpha$    | ~6.3                                       | Doublet (d)              | ~15.8                     | 1H          | Vinylic proton $\alpha$ to the carbonyl group. It is upfield relative to H- $\beta$ and shows a large coupling constant, confirming a trans relationship with H- $\beta$ . |
| H- $\beta$     | ~7.8                                       | Doublet (d)              | ~15.8                     | 1H          | Vinylic proton $\beta$ to the carbonyl and adjacent to the thiophene ring. It is deshielded by the ring current and shows a large trans-coupling to H- $\alpha$ .          |
| H-4'           | ~7.1-7.2                                   | Doublet of doublets (dd) | J $\approx$ 5.0, 3.5      | 1H          | Thiophene proton coupled to both H-3' and H-5'. Its                                                                                                                        |

chemical shift is influenced by its position between the other two ring protons.

Thiophene proton deshielded by proximity to the electron-withdrawing acrylate group. It shows coupling to H-4' and a smaller long-range coupling to H-5'.

|      |          |                          |                      |    |
|------|----------|--------------------------|----------------------|----|
| H-3' | ~7.3-7.4 | Doublet of doublets (dd) | $J \approx 3.5, 1.0$ | 1H |
|------|----------|--------------------------|----------------------|----|

|      |          |                          |                      |    |
|------|----------|--------------------------|----------------------|----|
| H-5' | ~7.6-7.7 | Doublet of doublets (dd) | $J \approx 5.0, 1.0$ | 1H |
|------|----------|--------------------------|----------------------|----|

Thiophene proton deshielded by proximity to the sulfur atom and the acrylate group. It is coupled to H-4' and shows long-range coupling to H-3'.

|       |       |                      |   |    |
|-------|-------|----------------------|---|----|
| -COOH | >12.0 | Broad Singlet (br s) | - | 1H |
|-------|-------|----------------------|---|----|

The acidic proton signal

is typically very broad and downfield, and its position is highly dependent on concentration and solvent.

Note: Predicted chemical shifts are based on standard values and data from structurally similar compounds.

## <sup>13</sup>C NMR Data Interpretation

The proton-decoupled <sup>13</sup>C NMR spectrum is expected to show seven distinct signals for the seven unique carbon atoms.

| Labeled Carbon | Predicted Chemical Shift (δ, ppm) | Rationale                |
|----------------|-----------------------------------|--------------------------|
| C=O            | ~168-172                          | Carboxylic Acid Carbonyl |
| C-5'           | ~132-135                          | Thiophene C-H            |
| C-3'           | ~129-132                          | Thiophene C-H            |
| C-4'           | ~128-129                          | Thiophene C-H            |
| C-β            | ~138-142                          | Vinylic C-H              |
| C-α            | ~120-125                          | Vinylic C-H              |
| C-2'           | ~139-143                          | Thiophene Quaternary C   |

Note: Predicted chemical shifts are based on standard values and data from structurally similar compounds.

# Mass Spectrometry (MS) Analysis

## Fundamental Principles & Causality

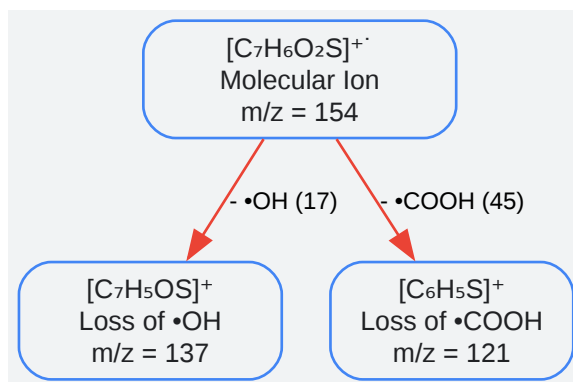
Electron Ionization Mass Spectrometry (EI-MS) involves bombarding the molecule with high-energy electrons, causing ionization and subsequent fragmentation. The resulting mass-to-charge ratio ( $m/z$ ) of the molecular ion ( $M^{+}$ ) confirms the molecular weight, while the fragmentation pattern provides structural "fingerprint" information. For carboxylic acids, common fragmentation pathways include the loss of hydroxyl (-OH) and carboxyl (-COOH) radicals.<sup>[3]</sup>

## Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

- **Sample Preparation:** Prepare a dilute solution of the analyte (or a derivatized, more volatile version like its methyl ester) in a suitable solvent (e.g., methanol, dichloromethane) at a concentration of ~1 mg/mL.
- **GC Injection:** Inject 1  $\mu$ L of the solution into the GC inlet, which is heated to volatilize the sample.
- **Chromatographic Separation:** The sample travels through a capillary column (e.g., a DB-5ms), separating it from any impurities based on boiling point and polarity. A temperature gradient program is typically used.
- **Ionization:** As the compound elutes from the GC column, it enters the MS ion source, where it is bombarded by a 70 eV electron beam.
- **Mass Analysis:** The resulting positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their  $m/z$  ratio.
- **Detection:** Ions are detected, and the resulting signal is plotted as relative abundance versus  $m/z$  to generate the mass spectrum.

## Data Interpretation and Fragmentation Pathway

The mass spectrum provides clear evidence for the molecular weight and key structural components of **3-(2-thienyl)acrylic acid**.<sup>[1]</sup>



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Caption: Proposed EI mass spectrometry fragmentation pathway for **3-(2-Thienyl)acrylic acid**.

- Molecular Ion ( $M^+\cdot$ ) at m/z = 154: This peak corresponds to the molecular weight of the compound (154.19), confirming its elemental composition.[1]
- Fragment at m/z = 137: This prominent peak results from the loss of a hydroxyl radical ( $\cdot OH$ , mass 17) via alpha-cleavage, a common fragmentation for carboxylic acids.[3] This forms a stable acylium ion.
- Fragment at m/z = 121: This peak arises from the loss of the entire carboxyl radical ( $\cdot COOH$ , mass 45), another characteristic cleavage, leaving the stable 2-vinylthiophene cation.[1]

## Conclusion

The combination of IR, NMR, and MS provides an unambiguous and self-validating confirmation of the structure of **3-(2-Thienyl)acrylic acid**. IR spectroscopy identifies the key carboxylic acid and conjugated alkene functional groups. High-resolution NMR spectroscopy, particularly the characteristic chemical shifts and large coupling constant of the vinylic protons, confirms the (E)-stereochemistry and the connectivity of the thiophene ring. Finally, mass spectrometry verifies the molecular weight and reveals a predictable fragmentation pattern consistent with the proposed structure. Together, these techniques form a robust analytical workflow for the comprehensive characterization of this important chemical entity.

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